

Technical Support Center: Catalyst Deactivation in Suzuki Coupling of Hindered Aryl Bromides

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Compound of Interest

Compound Name: 2-Bromo-1,3,5-triphenylbenzene

Cat. No.: B174065

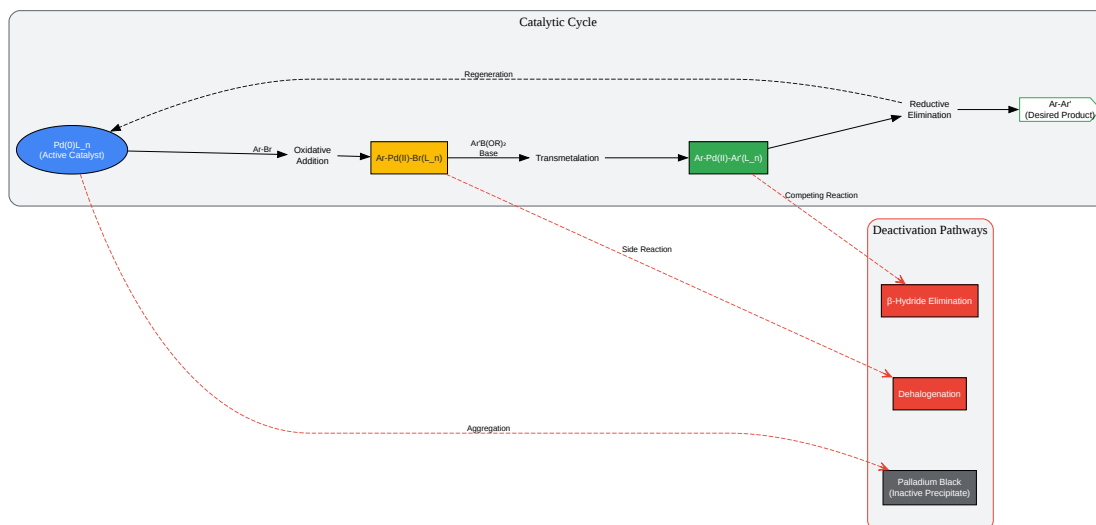
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Introduction

Welcome to the Technical Support Center for troubleshooting catalyst deactivation in the Suzuki-Miyaura cross-coupling of sterically hindered aryl bromides. This guide is designed for researchers, scientists, and drug development professionals to rapidly diagnose and resolve common issues encountered during their experiments. Catalyst deactivation is a frequent challenge, especially with sterically demanding substrates, leading to low yields, inconsistent results, and the formation of undesirable byproducts.^{[1][2]} This resource provides a structured, question-and-answer-based approach to tackling these problems, grounded in mechanistic principles and practical, field-proven solutions.

Diagram: The Suzuki-Miyaura Catalytic Cycle and Key Deactivation Pathways

Key steps in the Suzuki coupling cycle and common catalyst deactivation routes.



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Sources

- 1. researchgate.net [researchgate.net]
- 2. (402e) Strategy to Avoid Catalyst Deactivation in Telescoped Miyaura Borylation/Suzuki Cross-Coupling Reaction | AIChE [proceedings.aiche.org]
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